

Application Notes and Protocols for Dyeing Cotton Fibers with Direct Yellow 106

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Direct Yellow 106

Cat. No.: B12381963

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive protocol for the dyeing of cotton fibers using **Direct Yellow 106**. This document outlines the chemical properties of the dye, a detailed experimental procedure, and expected outcomes, including fastness properties. The information is intended to guide researchers in achieving consistent and reproducible results in laboratory settings.

Introduction

Direct Yellow 106 is a water-soluble anionic dyestuff belonging to the stilbene chemical class.

[1] It is widely used for dyeing cellulosic fibers such as cotton and viscose due to its straightforward application process from an aqueous solution containing an electrolyte.[2][3][4]

[5] The affinity of **Direct Yellow 106** for cotton fibers is primarily attributed to non-covalent interactions, including van der Waals forces and hydrogen bonding between the dye molecules and the cellulose polymer.

Chemical and Physical Properties of Direct Yellow 106

A summary of the key chemical and physical properties of **Direct Yellow 106** is presented in the table below.

Property	Value
C.I. Name	Direct Yellow 106
C.I. Number	40300
CAS Number	12222-60-5
Chemical Class	Stilbene, Single Azo
Molecular Formula	$C_{48}H_{26}N_8Na_6O_{18}S_6$ [2] [5]
Molecular Weight	1333.10 g/mol [2] [5]
Appearance	Orange-yellow powder [2] [3] [4] [5]
Solubility	Readily soluble in water, forming a dark yellow solution. [3] [4]
Hue	Reddish Yellow [1]

Experimental Protocol

This protocol details the materials, equipment, and step-by-step procedure for dyeing cotton fibers with **Direct Yellow 106**.

Materials and Equipment

- Materials:
 - Scoured and bleached cotton fibers
 - Direct Yellow 106** (C.I. 40300)
 - Sodium Chloride (NaCl) or Sodium Sulfate (Na₂SO₄) (Electrolyte)
 - Sodium Carbonate (Soda Ash, Na₂CO₃) (pH buffer)
 - Wetting agent (e.g., non-ionic surfactant)
 - Sequestering agent (e.g., EDTA)

- Levelling agent
- Acetic Acid (for post-treatment, optional)
- Cationic dye-fixing agent (for post-treatment)
- Distilled or deionized water
- Equipment:
 - Laboratory-scale dyeing machine (e.g., water bath with shaker, glycerin bath)
 - Beakers and graduated cylinders
 - Magnetic stirrer and stir bars
 - pH meter
 - Heating plate
 - Analytical balance
 - Squeegee or laboratory padder
 - Drying oven

Pre-treatment of Cotton Fibers

It is crucial to use well-prepared cotton fibers to ensure level and consistent dyeing. The fibers should be scoured to remove natural waxes and impurities and bleached to provide a uniform white base.

Dye Bath Preparation and Dyeing Procedure

The following procedure is based on a 2% depth of shade (d.o.s.) and a material-to-liquor ratio (M:L) of 1:20.

Recipe:

Component	Concentration
Direct Yellow 106	2% on weight of fiber (o.w.f.)
Sodium Chloride (NaCl)	20 g/L
Sodium Carbonate (Na ₂ CO ₃)	2 g/L
Wetting Agent	1 g/L
Sequestering Agent	1 g/L
Levelling Agent	0.5 g/L
M:L Ratio	1:20

Procedure:

- **Dye Stock Solution:** Prepare a stock solution of **Direct Yellow 106** (e.g., 1% w/v) by pasting the required amount of dye powder with a small amount of cold water and then adding hot water (80-90°C) with continuous stirring until fully dissolved.
- **Dye Bath Setup:** Set up the dye bath with the required volume of distilled water. Add the wetting agent, sequestering agent, and levelling agent and stir for 5 minutes.
- **Fiber Immersion:** Introduce the pre-wetted cotton fibers into the dye bath at room temperature (approximately 25-30°C).
- **Dye Addition:** Add the prepared dye stock solution to the dye bath.
- **pH Adjustment:** Add the sodium carbonate solution to adjust the pH to the alkaline range (typically pH 8-9).
- **Temperature Increase:** Gradually raise the temperature of the dye bath to 90-95°C at a rate of 2°C per minute.
- **Electrolyte Addition:** Once the temperature reaches 60°C, begin the gradual addition of the sodium chloride solution over 15-20 minutes.

- **Dyeing:** Maintain the temperature at 90-95°C and continue dyeing for 60 minutes, ensuring continuous agitation of the dye bath.
- **Cooling:** After 60 minutes, allow the dye bath to cool down to 60-70°C.
- **Rinsing:** Remove the dyed fibers from the bath and rinse thoroughly with cold water until the rinse water is clear.

Post-treatment (Fixation)

To improve the wet fastness properties of the dyed fibers, a post-treatment with a cationic dye-fixing agent is recommended.

- Prepare a fresh bath with a cationic dye-fixing agent (typically 1-2% o.w.f.) at 40-50°C.
- Immerse the rinsed, dyed fibers in this bath and treat for 15-20 minutes.
- After treatment, gently squeeze the fibers and dry them in an oven at 80-100°C.

Data Presentation

Fastness Properties of Direct Yellow 106

The following table summarizes the fastness properties of cotton dyed with **Direct Yellow 106**. The ratings are based on a scale of 1 to 5, where 5 indicates the highest fastness.

Fastness Property	Rating
Light Fastness	5-6[4][6]
Washing Fastness	3-4[1][4][6]
Rubbing Fastness (Dry)	4-5[4][6]
Rubbing Fastness (Wet)	4[4][6]
Acid Resistance (Fading)	5 (ISO)
Alkali Resistance (Fading)	5 (ISO)
Water Fastness (Fading)	4 (ISO)
Water Fastness (Staining)	2 (ISO)

Mandatory Visualizations

Experimental Workflow

The following diagram illustrates the key stages of the dyeing protocol.

Caption: Experimental workflow for dyeing cotton with **Direct Yellow 106**.

Dye-Fiber Interaction

This diagram illustrates the theoretical interaction between the **Direct Yellow 106** dye molecule and the cellulose polymer of the cotton fiber.

Caption: Interaction between **Direct Yellow 106** and cotton fiber.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Direct Yellow 106 Dyes Manufacturers in Mumbai Gujarat India [colorantsgroup.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. Direct Yellow 106 | 12222-60-5 [chemicalbook.com]
- 4. Direct Yellow 106 Direct Yellow L3r 154% Cotton Paper Direct Dyes [ritan-chemical.com]
- 5. Direct Yellow 106 Manufacturers and suppliers - Alan Chemical [alanchemindustries.com]
- 6. Direct Dyes Yellow 106 for Paper Dyeing - Direct Yellow Arle and Direct Dyes [enochdye.en.made-in-china.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Dyeing Cotton Fibers with Direct Yellow 106]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12381963#protocol-for-dyeing-cotton-fibers-with-direct-yellow-106]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com